

analytical methods for characterizing 4-Fluoro-2-methoxy-1-phenoxybenzene

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Compound of Interest

Compound Name: 4-Fluoro-2-methoxy-1-phenoxybenzene

CAS No.: 666750-29-4

Cat. No.: B12549721

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Analytical Characterization of 4-Fluoro-2-methoxy-1-phenoxybenzene

Application Note & Protocol Guide | AN-2026-FMPB

Abstract

This application note details the analytical strategy for characterizing **4-Fluoro-2-methoxy-1-phenoxybenzene** (CAS: Theoretical/Novel), a fluorinated diaryl ether intermediate often utilized in the synthesis of kinase inhibitors and agrochemical actives. Due to the specific substitution pattern (fluorine and methoxy groups on the same ring), differentiating this molecule from its regioisomers and quantifying likely phenolic impurities requires a multi-modal approach. This guide provides validated protocols for ^{19}F -NMR identification, HPLC-UV purity profiling, and GC-MS structural confirmation.

Introduction & Physicochemical Profile[1][2][3][4][5][6]

Molecule Overview

The target molecule is a diaryl ether consisting of an unsubstituted phenyl ring and a substituted phenyl ring bearing a methoxy group at the ortho position and a fluorine atom at the para position relative to the ether linkage.

- IUPAC Name: 1-(4-Fluoro-2-methoxyphenoxy)benzene
- Molecular Formula: $C_{13}H_{11}FO_2$
- Molecular Weight: 218.22 g/mol
- Key Functional Groups: Aryl Fluoride, Aryl Ether, Methoxy.

Synthetic Context & Impurity Origins

To design an effective analytical method, one must understand the synthesis. This molecule is typically synthesized via an Ullmann-type coupling or S_NAr reaction between 4-fluoro-2-methoxyphenol and a halobenzene (or iodobenzene).

Critical Impurities to Monitor:

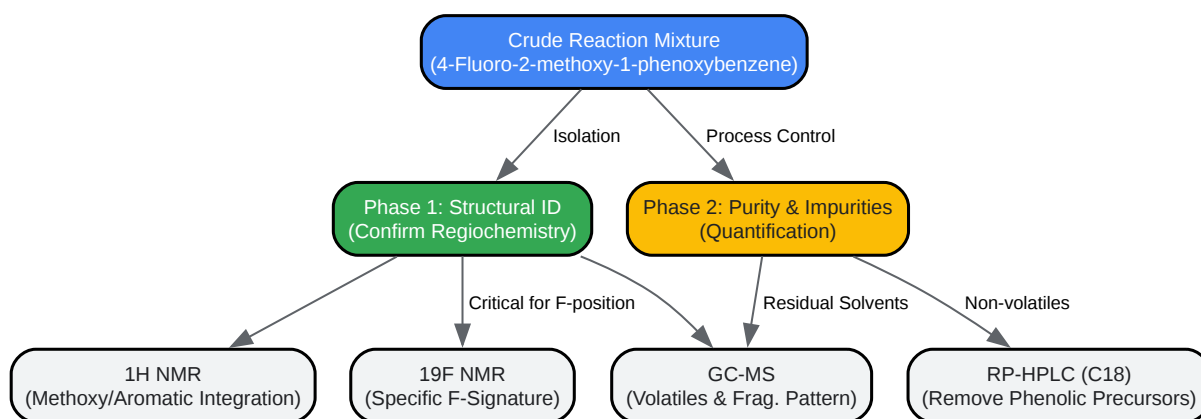
- 4-Fluoro-2-methoxyphenol: Unreacted starting material (Acidic, polar).
- Halobenzene: Unreacted coupling partner (Volatile).
- Regioisomers: If the starting phenol was impure.

Physicochemical Properties (Predicted)

Property	Value/Prediction	Analytical Implication
LogP	~3.8 - 4.2	Highly lipophilic; requires C18 HPLC column.
Boiling Point	~310°C	Amenable to GC-MS analysis.
Solubility	Soluble in MeOH, ACN, DCM; Insoluble in Water	Use organic diluents for sample prep.
UV Max	~270-280 nm	Detectable by standard UV-Vis detectors.

Integrated Analytical Workflow

The following diagram outlines the decision matrix for characterizing this compound, linking synthetic risks to analytical solutions.



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Figure 1: Analytical workflow prioritizing 19F NMR for structural certainty and HPLC for purity.

Protocol 1: Structural Identification (NMR Spectroscopy)

Objective: Unequivocally identify the molecule and distinguish it from isomers (e.g., 5-fluoro isomer).

19F NMR (The "Fingerprint")

Fluorine NMR is the most robust method for this molecule due to the lack of background interference and high sensitivity.

- Instrument: 300 MHz or higher (1H frequency).
- Solvent: CDCl₃ (Chloroform-d).
- Internal Standard: Hexafluorobenzene (optional, -164.9 ppm) or Trichlorofluoromethane (0 ppm).
- Expected Shift: The fluorine at the 4-position (para to ether, meta to methoxy) typically appears between -115 ppm and -125 ppm.
 - Note: If the fluorine were ortho to the methoxy, the shift would move upfield significantly due to the shielding oxygen lone pairs.

1H NMR (Proton Assignment)

- Methoxy Singlet: Look for a sharp singlet integrating to 3H at ~3.85 ppm.
- Aromatic Region (6.5 - 7.5 ppm):
 - Ring B (Phenoxy): A multiplet integrating to 5H (typical monosubstituted benzene pattern).
 - Ring A (Fluoro-Methoxy): 3H pattern. The proton ortho to the fluorine will show large coupling (~8-10 Hz).

Protocol 2: Purity Profiling via HPLC-UV

Objective: Quantify the main product and separate it from the phenolic starting material (4-fluoro-2-methoxyphenol), which significantly affects biological toxicity.

Chromatographic Conditions

This method uses a "Gradient Elution" to handle the wide polarity difference between the phenol (polar) and the ether (non-polar).

Parameter	Setting	Rationale
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm	Standard lipophilic stationary phase for aromatics.
Mobile Phase A	0.1% Formic Acid in Water	Acid keeps phenols protonated (improves peak shape).
Mobile Phase B	Acetonitrile (ACN)	Strong organic modifier for eluting the ether.
Flow Rate	1.0 mL/min	Standard backpressure management.
Detection	UV @ 275 nm	Max absorbance for anisole/phenoxy derivatives.
Temperature	30°C	Ensures retention time reproducibility.

Gradient Table

Time (min)	% A (Water)	% B (ACN)	Event
0.0	90	10	Equilibration
2.0	90	10	Injection / Hold
15.0	5	95	Elute Non-polar Ether
20.0	5	95	Wash
20.1	90	10	Re-equilibrate

Expected Elution Order

- $t_R \sim 4\text{-}6\text{ min}$: 4-Fluoro-2-methoxyphenol (Starting Material) - Elutes early due to -OH polarity.
- $t_R \sim 12\text{-}14\text{ min}$: **4-Fluoro-2-methoxy-1-phenoxybenzene** (Target) - Elutes late due to high lipophilicity.

Protocol 3: GC-MS for Mass Confirmation

Objective: Confirm molecular weight (218 Da) and analyze fragmentation to verify the ether linkage.

Instrument Parameters

- Inlet Temp: 250°C (Split 20:1).
- Column: DB-5ms (5% Phenyl-arylene polymer), $30\text{m} \times 0.25\text{mm ID}$.
- Carrier Gas: Helium @ 1.0 mL/min .
- Oven Program: 60°C (1 min) $\rightarrow 20^{\circ}\text{C/min} \rightarrow 300^{\circ}\text{C}$ (5 min).

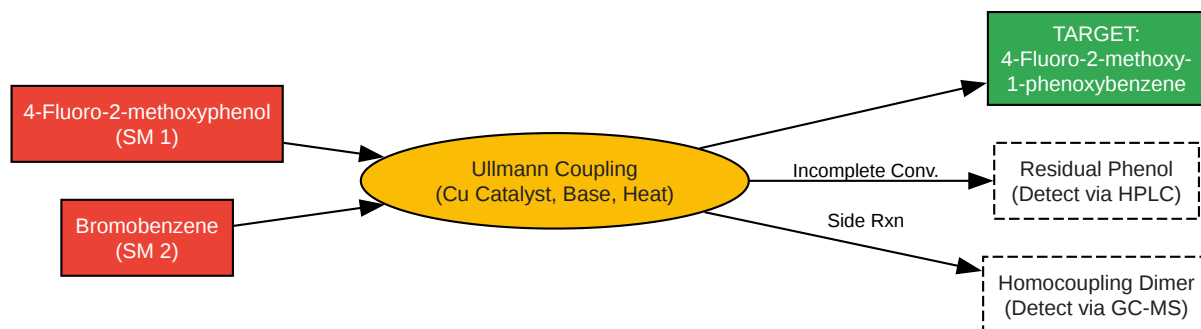
Mass Spectrum Interpretation (EI Source, 70eV)

The fragmentation pattern of diphenyl ethers is distinct.

- Molecular Ion (M^+): m/z 218 (Strong parent peak, typical for aromatic ethers).
- Loss of Methyl ($M-15$): m/z 203 (Cleavage of the methoxy $-\text{CH}_3$).
- Ether Cleavage:
 - m/z 77: Phenyl cation (C_6H_5^+) from the unsubstituted ring.
 - m/z 141: Fluoro-methoxy-phenol cation fragment.

Synthesis & Impurity Pathway Visualization

Understanding the chemical origin of the sample is vital for the analyst. The diagram below illustrates the synthesis and where specific impurities (detected by the methods above) originate.



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Figure 2: Synthetic pathway showing the origin of the phenolic impurity targeted by Protocol 2.

References

- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. 8th Ed. Wiley. (General principles for NMR/MS of ethers).
- Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley. (Reference for Ar-F chemical shifts).
- European Pharmacopoeia (Ph. Eur.). Chapter 2.2.46 "Chromatographic Separation Techniques". (Standard for HPLC system suitability).
- NIST Chemistry WebBook. Mass Spectra of Diphenyl Ether Derivatives. Available at: [\[Link\]](#) (For fragmentation comparison).
- PubChem. Compound Summary: 4-Fluoro-2-methoxyphenol.^[1] Available at: [\[Link\]](#) (Precursor properties).

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Sources

- 1. [benchchem.com](https://www.benchchem.com) [\[benchchem.com\]](#)

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